

Essential Safety and Operational Guide for Handling 19-Oxocinobufotalin

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Compound of Interest

Compound Name: 19-Oxocinobufotalin

Cat. No.: B2686571

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **19-Oxocinobufotalin**. Adherence to these guidelines is critical to ensure personnel safety and mitigate risks associated with this potent compound.

Hazard Identification and Safety Summary

19-Oxocinobufotalin is a bufadienolide, a class of compounds that are often cytotoxic. The Safety Data Sheet (SDS) for **19-Oxocinobufotalin** classifies it as harmful if swallowed (Acute toxicity, Oral, Category 4) and very toxic to aquatic life with long-lasting effects.^[1] Due to its potential cytotoxicity, it should be handled with the same precautions as other potent cytotoxic compounds.

Quantitative Data Summary

Property	Value	Source
Chemical Name	19-Oxocinobufotalin	N/A
CAS Number	24512-60-5	[1]
Molecular Formula	C ₂₆ H ₃₂ O ₈	[1]
Molecular Weight	472.53 g/mol	[1]
Physical Appearance	Solid	[1]
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[1]
Aquatic Toxicity	Category 1 (Very toxic to aquatic life)	[1]
Storage	Powder: -20°C; In solvent: -80°C	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and inhalation exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents direct skin contact. The outer glove should be removed immediately after handling.
Body Protection	Disposable, solid-front, back-closing gown with elasticated cuffs.	Protects skin and personal clothing from contamination.
Eye Protection	Chemical splash goggles with side shields.	Protects eyes from splashes and aerosols.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the powder form or when there is a risk of aerosol generation.	Minimizes inhalation of the compound.

Operational Plan: Step-by-Step Handling Procedures

A designated and clearly marked area should be established for the handling of **19-Oxocinobufotalin**. All operations involving the solid compound or solutions should be performed within a certified chemical fume hood or a glove box.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the package for any signs of damage. If the package is compromised, treat it as a spill and follow the spill management protocol.
- **Labeling:** Ensure the container is clearly labeled with the compound name, concentration (if in solution), and appropriate hazard warnings.
- **Storage:** Store the compound in a tightly sealed container in a designated, secure, and well-ventilated area at the recommended temperature (Powder: -20°C; In solvent: -80°C).^[1]

Preparation and Use

- Pre-use Checklist:
 - Verify the chemical fume hood or glove box is functioning correctly.
 - Assemble all necessary equipment and materials (e.g., spatulas, weighing paper, solvents, vortex mixer, waste containers) within the containment area before starting.
 - Ensure a designated cytotoxic waste container is readily accessible.
- Weighing (Solid Compound):
 - Perform all weighing operations within a chemical fume hood on a disposable liner.
 - Use dedicated or disposable spatulas.
 - Handle the compound gently to avoid generating dust.
- Reconstitution and Dilution:
 - Add solvent slowly to the solid to avoid splashing.
 - Cap the vial securely before mixing or vortexing.
- Post-use:
 - Decontaminate all surfaces and non-disposable equipment with an appropriate cleaning agent (e.g., a solution of detergent and water, followed by a rinse with 70% ethanol).
 - Dispose of all contaminated disposable materials in the designated cytotoxic waste container.

Spill Management

In the event of a spill, evacuate the immediate area and restrict access. A spill kit specifically for cytotoxic drugs should be available.

- Don appropriate PPE.

- Contain the spill: Cover liquid spills with absorbent pads; for solid spills, gently cover with damp absorbent pads to avoid raising dust.
- Clean the area: Working from the outside in, carefully clean the spill area.
- Dispose of waste: All materials used for cleanup must be disposed of as cytotoxic waste.
- Decontaminate: Thoroughly decontaminate the area and any affected equipment.

Disposal Plan

All waste contaminated with **19-Oxocinobufotalin** must be handled as cytotoxic waste and segregated from other laboratory waste streams.

Waste Segregation and Collection

- Solid Waste: All contaminated disposables (e.g., gloves, gowns, bench paper, pipette tips) must be placed in a clearly labeled, leak-proof, and puncture-resistant cytotoxic waste container.
- Liquid Waste: Collect all liquid waste containing **19-Oxocinobufotalin** in a compatible, sealed, and clearly labeled hazardous waste container.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for cytotoxic waste.

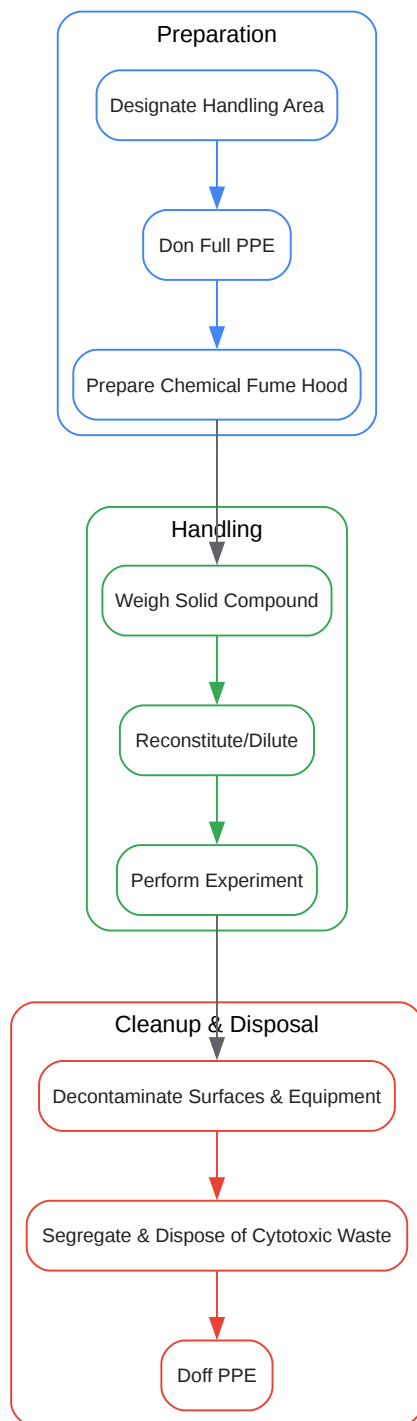
Final Disposal

Cytotoxic waste must be disposed of through a licensed hazardous waste disposal service, typically via incineration. Do not dispose of this material down the drain or in the regular trash.

Visualized Workflow and Signaling Pathway

Experimental Workflow for Handling 19-Oxocinobufotalin

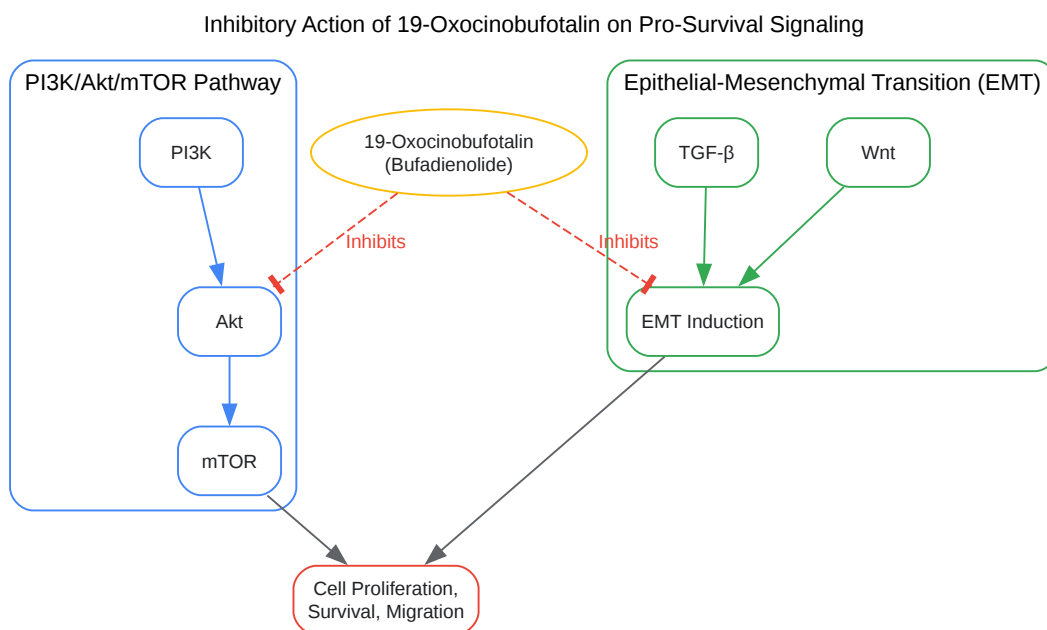
Experimental Workflow for Handling 19-Oxocinobufotalin

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Caption: A step-by-step workflow for the safe handling of **19-Oxocinobufotalin**.

Signaling Pathway Inhibition by Bufadienolides

Bufadienolides, including **19-Oxocinobufotalin**, are known to exert their cytotoxic effects by inhibiting key signaling pathways involved in cell survival and proliferation, such as the PI3K/Akt/mTOR pathway. Additionally, **19-Oxocinobufotalin** has been noted to suppress the Epithelial-mesenchymal transition (EMT), a process crucial for cancer cell migration and invasion.



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Caption: **19-Oxocinobufotalin** inhibits the PI3K/Akt/mTOR pathway and EMT.

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References

- 1. 19-Oxocinobufagin | CAS:24512-59-2 | Manufacturer ChemFaces [chemfaces.com]
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